Technical Support Center: Minimizing Off-Target Toxicity of ICL-CCIC-0019

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Compound of Interest	
Compound Name:	*ICL-CCIC-0019*
CAS No.:	*936498-64-5*
Cat. No.:	*B608052*

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Welcome to the Technical Support Center. Subject: **ICL-CCIC-0019** Application Guide Role: Senior Application Scientist Status: Active Support Ticket

Executive Summary: The Toxicity Profile

ICL-CCIC-0019 is a potent, selective, small-molecule inhibitor of Choline Kinase Alpha (CHKA).[1][2][3] While it exhibits a favorable toxicity profile due to the differential reliance of cancer cells on the Kennedy pathway for phosphatidylcholine (PC) synthesis, users often encounter "off-target" toxicity in normal cells.

Critical Mechanism Note: Unlike many kinase inhibitors, the toxicity of **ICL-CCIC-0019** in normal cells is often driven by two specific mechanisms:

- Choline Transporter Blockade: The molecule mimics choline, competitively inhibiting choline transporters (e.g., CTL1/SLC44A1), potentially starving normal cells of essential choline.
- Mitochondrial Metabolic Stress: It induces a phenotype analogous to mitochondrial toxins (reduced respiration, AMPK activation) without the typical Reactive Oxygen Species (ROS) spike.

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This guide provides the protocols and logic to minimize these effects while maintaining therapeutic efficacy.

Troubleshooting & FAQs

Q1: My normal control cells (e.g., MCF-10A) are showing reduced viability. Is this on-target CHKA inhibition or off-target toxicity?

Diagnosis: It is likely a combination, but transporter inhibition is often the primary culprit in acute toxicity assays.

- The Science: **ICL-CCIC-0019** is a bis-cationic molecule. To reach intracellular CHKA, it utilizes choline transporters.[3] High concentrations (>5 µM) can saturate these transporters, blocking natural choline uptake.
- Solution:
  - Titrate Dosing: Stay below the 5 µM threshold for normal cells if possible. The GI50 for sensitive cancer lines (e.g., HCT116) is typically ~1 µM, whereas normal cells often tolerate up to 5-10 µM.
  - Pulsed Dosing: Switch from continuous 72h exposure to a pulsed protocol (e.g., 6h exposure followed by washout). Cancer cells, which are "addicted" to high PC turnover, fail to recover, whereas normal cells can replenish PC pools during the washout.

Q2: I detect mitochondrial dysfunction, but no ROS. Is my assay broken?

Diagnosis: No, your assay is correct. This is a signature of **ICL-CCIC-0019**.[4][5]

- The Science: Research confirms that **ICL-CCIC-0019** treatment leads to a metabolically stressed phenotype (decreased citrate synthase expression, reduced oxygen consumption) without significant ROS activation.[1] This distinguishes it from classic mitochondrial toxins like rotenone.

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- Action: Do not rely on ROS scavengers (e.g., NAC) to rescue toxicity, as oxidative stress is not the driver. Instead, monitor AMPK activation (p-AMPK) as a marker of metabolic stress.

Q3: Can I supplement the media with excess Choline to rescue normal cells?

Diagnosis: Proceed with caution.

- The Science: Since **ICL-CCIC-0019** competes with choline for transport, adding excess choline (e.g., 1-5 mM) can outcompete the drug, reducing its uptake.
- Risk: This will rescue normal cells but will also rescue cancer cells, neutralizing the drug's efficacy.
- Recommendation: Use choline supplementation only as a control experiment to verify that toxicity is transporter-mediated. For therapeutic assays, maintain physiological choline levels (approx. 10–20 µM in standard media).

Data Summary & Properties

Table 1: Compound Specifications & Handling

Parameter	Specification	Notes
Target	Choline Kinase Alpha (CHKA)	Competitive with Choline, not ATP.[1][6][7]
MW	572.47 g/mol	Bis-quaternary ammonium structure.[6]
Solubility	DMSO (up to 35 mM)	Sonicate if precipitate is visible.
Storage	-80°C (6 months)	Hygroscopic; seal tightly.
GI50 (Cancer)	~0.5 - 1.5 µM	HCT116, HeLa, MDA-MB-231.
GI50 (Normal)	> 10 µM	MCF-10A, HMEC (Human Mammary Epithelial).

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Table 2: Kinase Selectivity Profile (Off-Target)

ICL-CCIC-0019 is highly selective.[1][3][8] In a screen of 131 kinases at 10 µM, only 5 showed >20% inhibition.

Off-Target Kinase	% Inhibition at 10 µM	Relevance
CHKA	>95%	Primary Target
Flt3	~35%	Potential hematopoietic toxicity (monitor).
RET	~30%	Minimal concern in most solid tumor models.

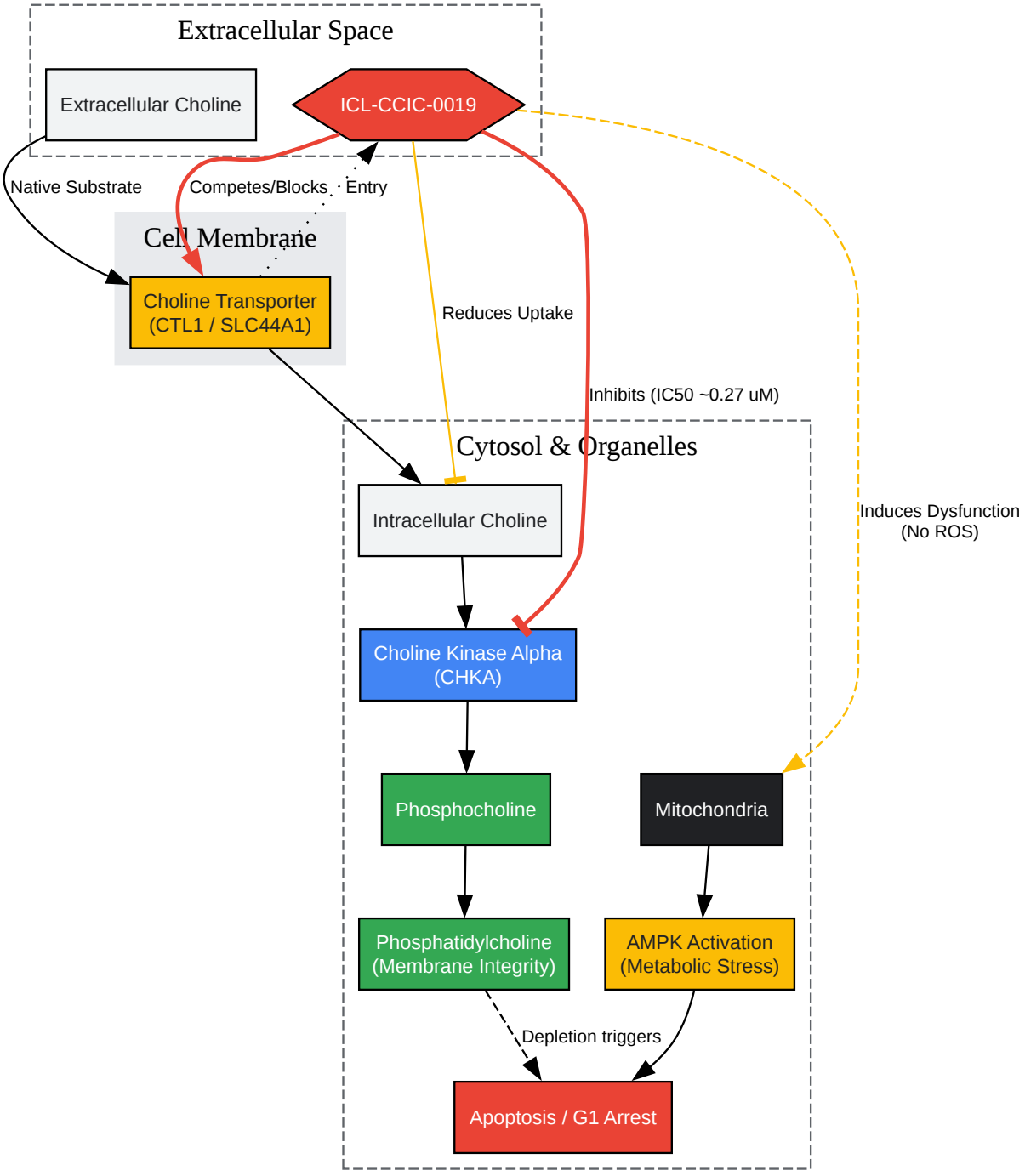
| FGFR1 | ~25% | Minimal. |

Visualization: Mechanism & Workflow

Figure 1: Mechanism of Action & Toxicity Pathways

This diagram illustrates the dual impact of **ICL-CCIC-0019**: the primary inhibition of PC synthesis and the secondary blockade of choline transport/mitochondrial function.

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Caption: **ICL-CCIC-0019** enters via choline transporters but also blocks them, reducing natural choline uptake.[3] Intracellularly, it inhibits CHKA and induces mitochondrial stress.[1]

Experimental Protocols

Protocol A: Therapeutic Window Determination (Differential Cytotoxicity)

Objective: To establish the concentration range that kills cancer cells while sparing normal cells.

Materials:

- Cancer Line: HCT116 (Colorectal) or MDA-MB-231.
- Normal Control: MCF-10A (Breast epithelial) or HUVEC.
- Reagent: CellTiter-Glo® (Promega) or SRB Assay.

Step-by-Step:

- Seeding:
  - Seed cancer cells at 3,000 cells/well in 96-well plates.
  - Seed normal cells at 5,000 cells/well (normal cells often grow slower).
  - Incubate for 24h to allow attachment.
- Drug Preparation:
  - Prepare a 10 mM stock of **ICL-CCIC-0019** in DMSO.
  - Create a serial dilution (1:3) in culture media starting from 30 µM down to 0.01 µM.
  - Control: Vehicle (DMSO) matched to the highest concentration (0.3%).
- Treatment:

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- Aspirate old media. Add 100 µL of drug-containing media.
- Incubate for 72 hours.

- Readout:
  - Add CellTiter-Glo reagent. Shake for 10 mins. Read Luminescence.
- Analysis:
  - Plot % Viability vs. Log[Concentration].
  - Calculate GI50 for both lines.
  - Success Metric: A "Safe Window" exists if GI50(Normal) / GI50(Cancer) > 5.

Protocol B: Mitochondrial Stress Assessment (Seahorse Assay)

Objective: To verify if toxicity is mitochondrial-driven without ROS.

Materials:

- Seahorse XF Cell Mito Stress Test Kit.
- Instrument: Seahorse XFe96 Analyzer.

Step-by-Step:

- Seeding: Seed cells (HCT116) at 20,000 cells/well in XF96 plates 24h prior.
- Treatment: Treat with **ICL-CCIC-0019** at GI50 (1 µM) and 5xGI50 (5 µM) for 24 hours. (Mitochondrial effects are often delayed compared to signaling).
- Assay Media: Wash cells with XF Base Media (pH 7.4) supplemented with 10 mM Glucose, 1 mM Pyruvate, 2 mM Glutamine.
- Injection Strategy:

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- Port A: Oligomycin (1.5 µM) – Measures ATP production.
- Port B: FCCP (1.0 µM) – Measures Maximal Respiration.
- Port C: Rotenone/Antimycin A (0.5 µM) – Shuts down ETC.

- Interpretation:
  - **ICL-CCIC-0019** typically reduces Basal Respiration and ATP Production significantly.
  - Validation: If Oxygen Consumption Rate (OCR) drops but Extracellular Acidification Rate (ECAR - glycolysis) increases, the cells are compensating for mitochondrial stress (Warburg shift).

References

- Trousil, S., et al. (2016). "The novel choline kinase inhibitor **ICL-CCIC-0019** reprograms cellular metabolism and inhibits cancer cell growth."[4][6] Oncotarget, 7(24), 37103–37120. [6][9]
  - [Link]
  - Key Finding: Defines the mechanism of action, lack of ROS, and mitochondrial stress phenotype.[1]
- Kaliszczak, M., et al. (2018). "Novel Non-Congeneric Derivatives of the Choline Kinase Alpha Inhibitor **ICL-CCIC-0019**." Molecules, 26(14), 4268.
  - [Link]
  - Key Finding: Discusses the structural reasons for transporter inhibition and strategies to improve the pharmacological profile.
- Arlauckas, S.P., et al. (2016). "Choline Kinase Alpha Inhibition with the Novel Pharmacological Inhibitor **ICL-CCIC-0019** Reprograms Cellular Metabolism." Cancer Research, 76 (14 Supplement).
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- Key Finding: Valid
- MedChemExpress Product Datasheet. "**ICL-CCIC-0019**." Key Finding: Solubility, storage, and basic chemical properties.

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